

Essential Guide to the Proper Disposal of GNE-064

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Compound of Interest

Compound Name: GNE-064

Cat. No.: B11929345

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This document provides crucial safety and logistical information for the proper disposal of **GNE-064**, a potent and selective chemical probe. The following procedures are designed to ensure the safety of laboratory personnel and compliance with environmental regulations. As a valued partner in your research, we are committed to providing comprehensive support that extends beyond the product itself, fostering a relationship built on trust and a shared commitment to laboratory safety.

I. Understanding the Chemical Profile of GNE-064

GNE-064 is an orally bioavailable chemical probe for the bromodomains of SMARCA2, SMARCA4, and the fifth bromodomain of PBRM1.[1][2][3][4] Its chemical structure consists of a pyridazine core linked to a piperazine derivative.[1] Due to the absence of a specific Safety Data Sheet (SDS), a conservative approach to its disposal is imperative, treating it as a potentially hazardous substance.

Table 1: Key Chemical and Safety Data for **GNE-064**

Property	Value	Source
Chemical Name	(R)-1-(4-(3-amino-6-(2-hydroxyphenyl)pyridazin-4-yl)-2-methylpiperazin-1-yl)ethan-1-one	[1]
CAS Number	1997321-21-7	[1]
Molecular Formula	C17H21N5O2	[5]
Molecular Weight	327.38 g/mol	[2]
Known Hazards	While specific hazard data for GNE-064 is not available, related compounds such as piperazine and pyridazine derivatives can cause skin and eye irritation.[6][7]	N/A
Storage	Store in a dry, dark place at 0 - 4°C for short-term storage (days to weeks) or -20°C for long-term storage (months to years).[1]	N/A

II. Step-by-Step Disposal Protocol

Given the lack of a specific SDS for **GNE-064**, the following disposal procedure is based on best practices for handling similar chemical compounds, such as piperazine and pyridazine derivatives.

1. Personal Protective Equipment (PPE):

- Always wear appropriate PPE, including safety glasses, chemical-resistant gloves, and a lab coat.

2. Waste Segregation and Collection:

- Do not dispose of **GNE-064** down the drain or in regular trash.[8]

- Collect all waste containing **GNE-064** (solid and liquid) in a dedicated, clearly labeled, and leak-proof hazardous waste container.[\[8\]](#)
- Ensure the container is compatible with the chemical. The original product container is often a suitable choice.[\[8\]](#)

3. Labeling:

- Clearly label the hazardous waste container with "Hazardous Waste," the full chemical name "**GNE-064**," and the CAS number "1997321-21-7."

4. Storage of Waste:

- Store the sealed waste container in a designated, well-ventilated, and secure area, away from incompatible materials.

5. Final Disposal:

- The recommended method for the disposal of similar compounds (piperazine derivatives) is incineration at a licensed hazardous waste facility.[\[8\]](#)
- Contact your institution's Environmental Health and Safety (EHS) department or a certified chemical waste disposal company to arrange for pickup and proper disposal.

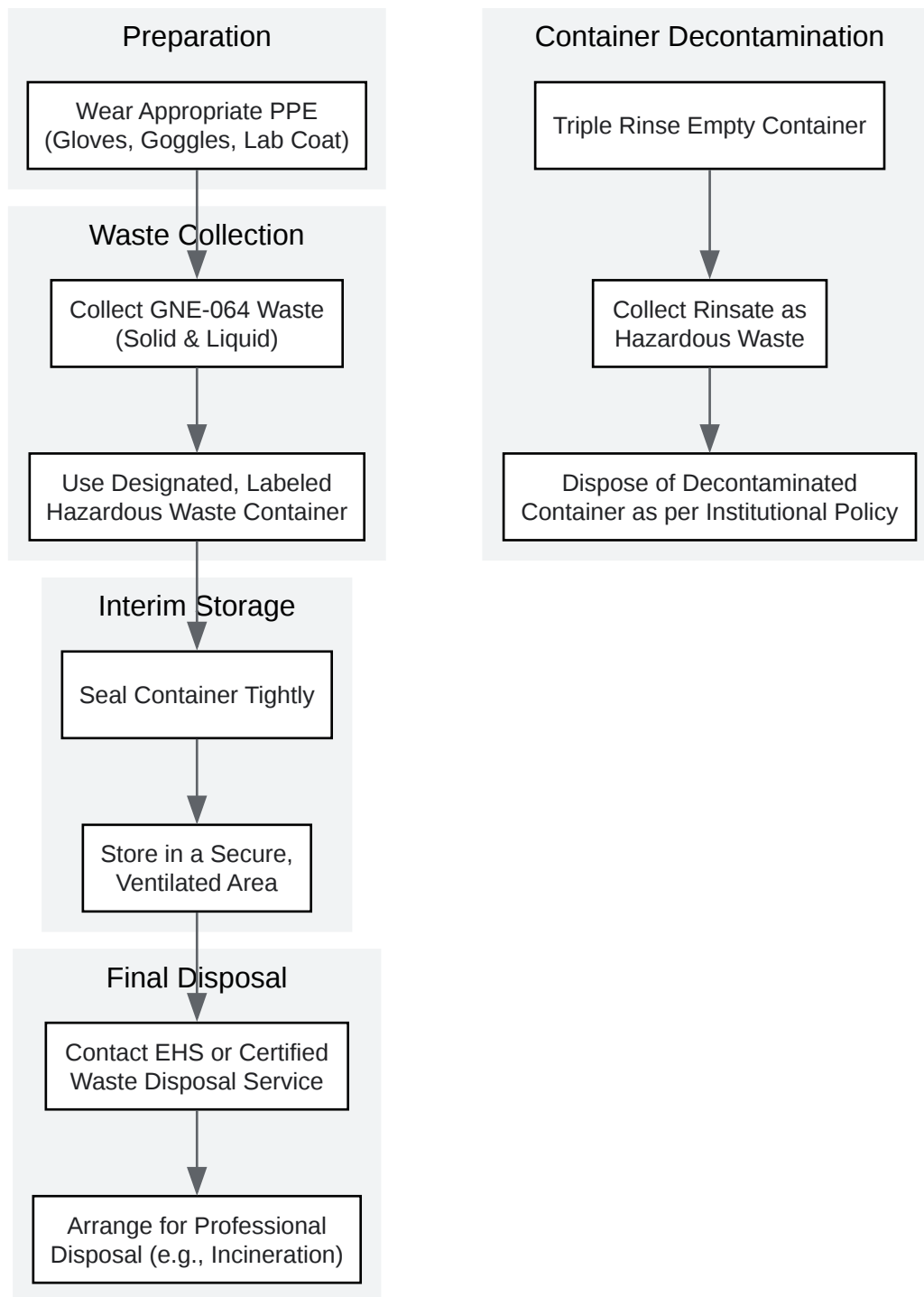
6. Decontamination of Empty Containers:

- Triple rinse empty **GNE-064** containers with a suitable solvent.
- Collect the rinsate as hazardous waste and add it to your **GNE-064** waste container.[\[8\]](#)
- After thorough decontamination, the container may be disposed of as regular laboratory waste, following your institution's guidelines. Puncture the container to prevent reuse.[\[8\]](#)

III. Experimental Workflow for Disposal

The following diagram illustrates the logical flow for the proper disposal of **GNE-064**.

GNE-064 Disposal Workflow

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